

A Technical Guide to Heneicosane-d44: Isotopic Purity and Enrichment Levels

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Compound of Interest		
Compound Name:	Heneicosane-d44	
Cat. No.:	B1445965	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Heneicosane-d44**, focusing on its isotopic purity and enrichment levels. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize deuterated compounds in their analytical methodologies.

Heneicosane-d44, the deuterated analog of n-heneicosane, is a saturated hydrocarbon with the chemical formula C₂₁D₄₄. It serves as an internal standard in analytical chemistry, particularly in mass spectrometry-based quantification methods. The substitution of hydrogen with deuterium atoms results in a molecule with a higher mass, allowing it to be distinguished from its non-deuterated counterpart while maintaining nearly identical chemical and physical properties. This characteristic is crucial for correcting variations during sample preparation and analysis, thereby enhancing the accuracy and precision of quantitative assays.

Quantitative Data Summary

The isotopic purity and enrichment of **Heneicosane-d44** are critical parameters that define its quality and suitability for use as an internal standard. Commercially available **Heneicosane-d44** typically exhibits high levels of isotopic enrichment. Below is a summary of typical quantitative data for this compound.



Parameter	Specification	Analysis Method
Isotopic Enrichment	≥ 99 atom % D	Mass Spectrometry (MS)
Chemical Purity	≥ 98%	Gas Chromatography (GC)
Molecular Formula	C ₂₁ D ₄₄	-
Molecular Weight	340.85 g/mol	-
CAS Number	39756-37-1	-

Experimental Protocols

The determination of isotopic purity and enrichment of **Heneicosane-d44** is primarily achieved through Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Determination of Isotopic Enrichment by Gas Chromatography-Mass Spectrometry (GC-MS)

This method allows for the separation of **Heneicosane-d44** from potential impurities and the determination of its isotopic distribution based on the mass-to-charge ratio (m/z) of the molecular ions.

1. Sample Preparation:

- Accurately weigh a small amount of Heneicosane-d44 standard.
- Dissolve the standard in a suitable volatile organic solvent (e.g., hexane, isooctane) to a final concentration of approximately 1 mg/mL.
- Prepare a serial dilution to a working concentration suitable for GC-MS analysis (e.g., 1 μg/mL).

2. GC-MS Instrumentation and Conditions:

• Gas Chromatograph: Agilent 7890B GC System or equivalent.



- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μm) or similar non-polar capillary column.
- Inlet Temperature: 280 °C.
- Injection Volume: 1 μL.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - o Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: 15 °C/min to 300 °C.
 - Hold: 10 minutes at 300 °C.
- MS Transfer Line Temperature: 290 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Full Scan (m/z 50-500).
- 3. Data Analysis:
- Identify the peak corresponding to **Heneicosane-d44** in the total ion chromatogram (TIC).
- Extract the mass spectrum for this peak.
- Determine the relative intensities of the molecular ion peaks corresponding to different isotopic compositions (isotopologues). The molecular ion for fully deuterated Heneicosane is expected at m/z 340.8.
- Calculate the isotopic enrichment by comparing the abundance of the fully deuterated species to the sum of the abundances of all detected isotopologues of heneicosane.



Determination of Chemical Purity by Gas Chromatography-Flame Ionization Detection (GC-FID)

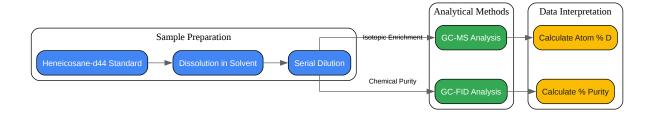
This method is used to assess the presence of any non-deuterated or other chemical impurities.

- 1. Sample Preparation:
- Prepare the sample as described in the GC-MS protocol.
- 2. GC-FID Instrumentation and Conditions:
- Gas Chromatograph: Agilent 7890B GC System with FID or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μm) or similar.
- Inlet Temperature: 280 °C.
- Injection Volume: 1 μL.
- · Carrier Gas: Helium.
- Oven Temperature Program: Same as GC-MS protocol.
- Detector Temperature: 300 °C.
- 3. Data Analysis:
- Integrate the peak areas of all components in the chromatogram.
- Calculate the chemical purity by dividing the peak area of Heneicosane-d44 by the total peak area of all detected compounds and multiplying by 100%.

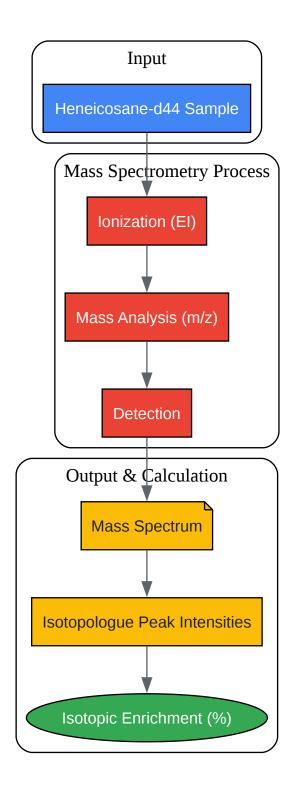
Visualizations

The following diagrams illustrate the experimental workflow for determining the isotopic purity and enrichment of **Heneicosane-d44**.









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